

An In-depth Technical Guide to Hexaphenyldisiloxane (CAS Number 1829-40-9)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hexaphenyldisiloxane

Cat. No.: B154894

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Hexaphenyldisiloxane** (CAS 1829-40-9), a significant organosilicon compound. This document collates critical data on its chemical and physical properties, synthesis methodologies, key applications, and safety and handling guidelines. The information is structured to be a vital resource for professionals in research, development, and drug formulation.

Core Chemical and Physical Properties

Hexaphenyldisiloxane is a white to off-white crystalline solid characterized by its high thermal stability and dielectric properties.^[1] It is an essential intermediate and building block in various fields of materials science and organic synthesis.

Table 1: Physicochemical Properties of **Hexaphenyldisiloxane**

Property	Value	Reference
CAS Number	1829-40-9	[1] [2] [3]
Molecular Formula	C36H30OSi2	[1] [4]
Molecular Weight	534.81 g/mol	[1] [3]
Appearance	White to off-white crystalline solid	[1]
Melting Point	226 - 230 °C	[1]
Boiling Point	494 °C	[4]
Density	1.2 g/cm ³	[4]
Refractive Index	1.6800	[4]
Flash Point	>200 °C	[4]
Water Solubility	Insoluble (predicted log10WS of -28.57)	Cheméo
Octanol/Water Partition Coefficient (logP)	4.337 (predicted)	Cheméo

Table 2: Spectroscopic and Structural Data Identifiers

Data Type	Identifier/Typical Values	Reference
^1H NMR	Signals corresponding to phenyl protons	ChemicalBook
^{13}C NMR	Signals corresponding to phenyl carbons	ChemicalBook
Infrared (IR) Spectroscopy	Characteristic peaks for Si-O-Si and phenyl groups	ChemicalBook
Mass Spectrometry (MS)	Molecular ion peak and fragmentation pattern consistent with the structure	ChemicalBook
Crystal Structure	Triclinic, P-1 space group	[5]

Synthesis of Hexaphenyldisiloxane: Experimental Protocols

The primary synthesis routes for **hexaphenyldisiloxane** involve the hydrolysis of triphenylchlorosilane or the condensation of triphenylsilanol. While specific, detailed industrial protocols are proprietary, the following represents a generalized laboratory-scale procedure based on established organosilicon chemistry.

2.1. Synthesis via Hydrolysis of Triphenylchlorosilane

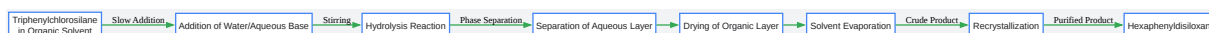
This method involves the controlled reaction of triphenylchlorosilane with water, typically in the presence of a base to neutralize the hydrochloric acid byproduct.

Experimental Protocol:

- Dissolution:** Dissolve triphenylchlorosilane in a suitable water-immiscible organic solvent such as diethyl ether or toluene in a reaction flask equipped with a stirrer and a dropping funnel.
- Hydrolysis:** Slowly add a stoichiometric amount of water, or an aqueous solution of a weak base (e.g., sodium bicarbonate), to the stirred solution from the dropping funnel. Maintain the

temperature of the reaction mixture, as the hydrolysis can be exothermic.

- **Neutralization & Separation:** After the addition is complete, continue stirring for a specified period to ensure the reaction goes to completion. If a base was used, the aqueous layer containing the salt byproduct is separated using a separatory funnel. If only water was used, wash the organic layer with a dilute base solution followed by water to remove any residual acid.
- **Drying & Solvent Removal:** Dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate). Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude **hexaphenyldisiloxane** is then purified by recrystallization from a suitable solvent, such as ethanol or a hexane/toluene mixture, to yield the final crystalline product.



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Synthesis of **Hexaphenyldisiloxane** from Triphenylchlorosilane.

2.2. Synthesis via Condensation of Triphenylsilanol

This route involves the dehydration of triphenylsilanol, which can be achieved thermally or with the aid of a catalyst.

Experimental Protocol:

- **Reactant Setup:** Place triphenylsilanol in a reaction vessel equipped with a condenser and a means for water removal (e.g., a Dean-Stark trap).
- **Catalyst Addition (Optional):** A catalytic amount of a suitable acid or base can be added to facilitate the condensation.

- **Reaction:** Heat the mixture to a temperature sufficient to drive off water, promoting the condensation reaction to form the Si-O-Si bond.
- **Workup and Purification:** After the reaction is complete (as monitored by the cessation of water evolution), the crude product is cooled and purified, typically by recrystallization as described in the previous method.

Key Applications of Hexaphenyldisiloxane

Hexaphenyldisiloxane's unique properties make it a valuable compound in several advanced applications.

3.1. Catalyst in the Synthesis of Pyrite (FeS_2)

Hexaphenyldisiloxane has been demonstrated to act as a catalyst in the metathesis reaction for the synthesis of pyrite (FeS_2) at lower temperatures than typically required.^{[1][2][6]} It is hypothesized that the polar Si-O functional group coordinates to iron chloride species, influencing the reaction pathway and circumventing diffusion-limited intermediates.^[1]

Generalized Experimental Protocol:

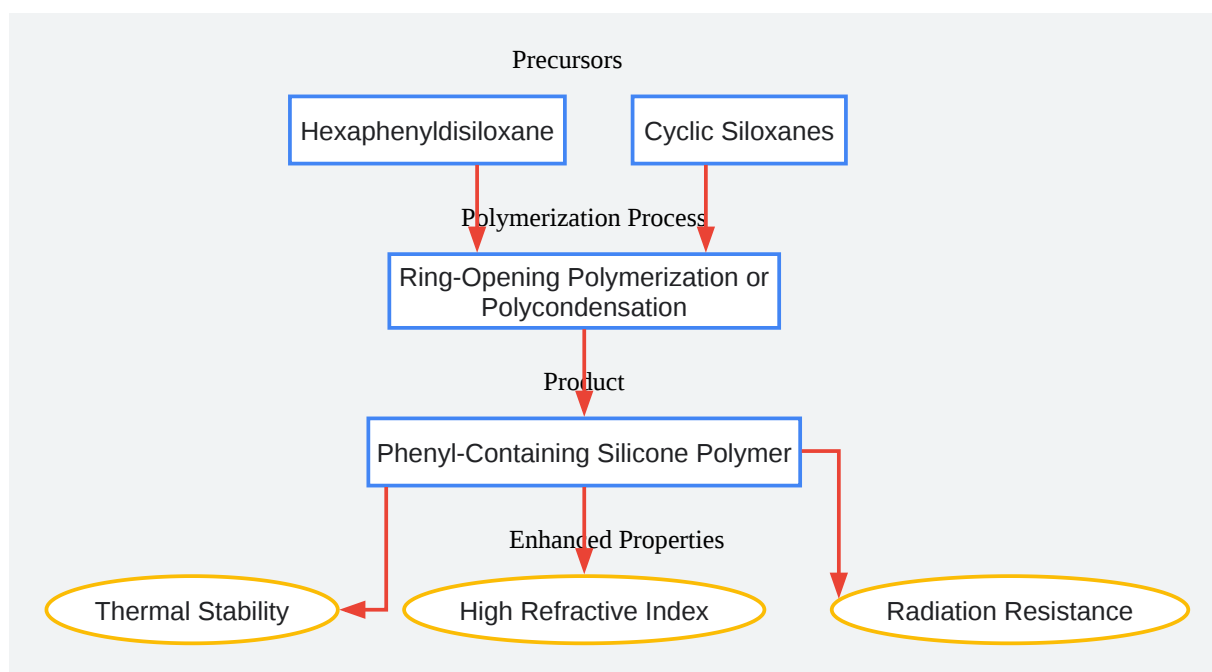
- **Reactant Preparation:** In an inert atmosphere (e.g., a glovebox), thoroughly mix the reactants, typically iron(II) chloride (FeCl_2) and sodium disulfide (Na_2S_2), with a catalytic amount of **hexaphenyldisiloxane**.
- **Reaction:** The mixture is sealed in a suitable reaction vessel and heated to the desired reaction temperature (e.g., 150 °C) for a specified duration.
- **Product Isolation and Analysis:** After cooling, the product mixture is washed to remove byproducts (e.g., NaCl), and the resulting pyrite is dried and characterized.

3.2. Intermediate in Silicone Polymer Synthesis

Hexaphenyldisiloxane serves as a key intermediate in the production of specialized silicone polymers.^[7] The incorporation of phenyl groups enhances the thermal stability, refractive index, and radiation resistance of the resulting polymers.

Conceptual Workflow:

The synthesis of phenyl-containing silicone polymers can involve the ring-opening polymerization of cyclic siloxanes in the presence of a chain-terminating agent like **hexaphenyldisiloxane**, or through condensation reactions of phenyl-substituted silanols, where **hexaphenyldisiloxane** can be a precursor or a model compound.



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Role of **Hexaphenyldisiloxane** in Phenyl-Silicone Polymer Synthesis.

3.3. Other Noteworthy Applications

- Electronics Industry: Utilized in the manufacturing of high-performance insulating materials due to its excellent dielectric properties.[1]
- Cosmetics and Personal Care: Incorporated into formulations to provide a smooth texture and enhance product stability.[1]

- Flame Retardants: Used in patented formulations for flame-retardant resin compositions.[4]
- Water Treatment: Employed in the synthesis of cross-linked porous polymers for water treatment applications.[4]

Biological Activity and Toxicological Profile

Extensive literature searches for specific biological activity, cytotoxicity, or interaction with cellular signaling pathways for **hexaphenyldisiloxane** did not yield any dedicated studies. This is consistent with the general understanding of many high-molecular-weight, fully substituted siloxanes, which are often considered to be biologically inert.

Polydimethylsiloxanes (PDMS), a related class of silicone polymers, have been studied for their biocompatibility. While some studies on specific formulations of PDMS have shown concentration-dependent cytotoxicity, pure, well-characterized silicones are generally considered to have low toxicity.[8] Given the chemical nature of **hexaphenyldisiloxane**, it is presumed to have a low order of toxicity. However, as with any chemical, appropriate safety precautions should be taken.

Due to the lack of specific data on biological signaling pathways, a diagram for this section is not applicable. The evidence suggests that **hexaphenyldisiloxane** does not directly participate in known biological signaling cascades.

Safety and Handling

Table 3: GHS Hazard and Precautionary Statements

Category	Codes	Description
Hazard Statements	H315, H319, H335	Causes skin irritation. Causes serious eye irritation. May cause respiratory irritation.[3]
Precautionary Statements	P261, P264, P271, P280, P302+P352, P305+P351+P338	Avoid breathing dust. Wash skin thoroughly after handling. Use only outdoors or in a well-ventilated area. Wear protective gloves/eye protection/face protection. IF ON SKIN: Wash with plenty of water. IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]

Handling Recommendations:

- Use in a well-ventilated area or with local exhaust ventilation.
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Avoid inhalation of dust.
- Store in a cool, dry place away from incompatible materials such as strong oxidizing agents.

Conclusion

Hexaphenyldisiloxane (CAS 1829-40-9) is a versatile and important organosilicon compound with a well-defined set of physical and chemical properties. Its primary utility lies in materials science, particularly as a catalyst and a precursor for high-performance phenyl-containing silicone polymers. While it is presumed to have low biological activity, standard laboratory safety practices are essential when handling this compound. This guide serves as a

foundational resource for researchers and professionals working with or considering the use of **hexaphenyldisiloxane** in their applications.

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